

troubleshooting PD 135158 solubility issues

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Compound of Interest

Compound Name: PD 135158

Cat. No.: B15616566

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Technical Support Center: PD 135158

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **PD 135158**.

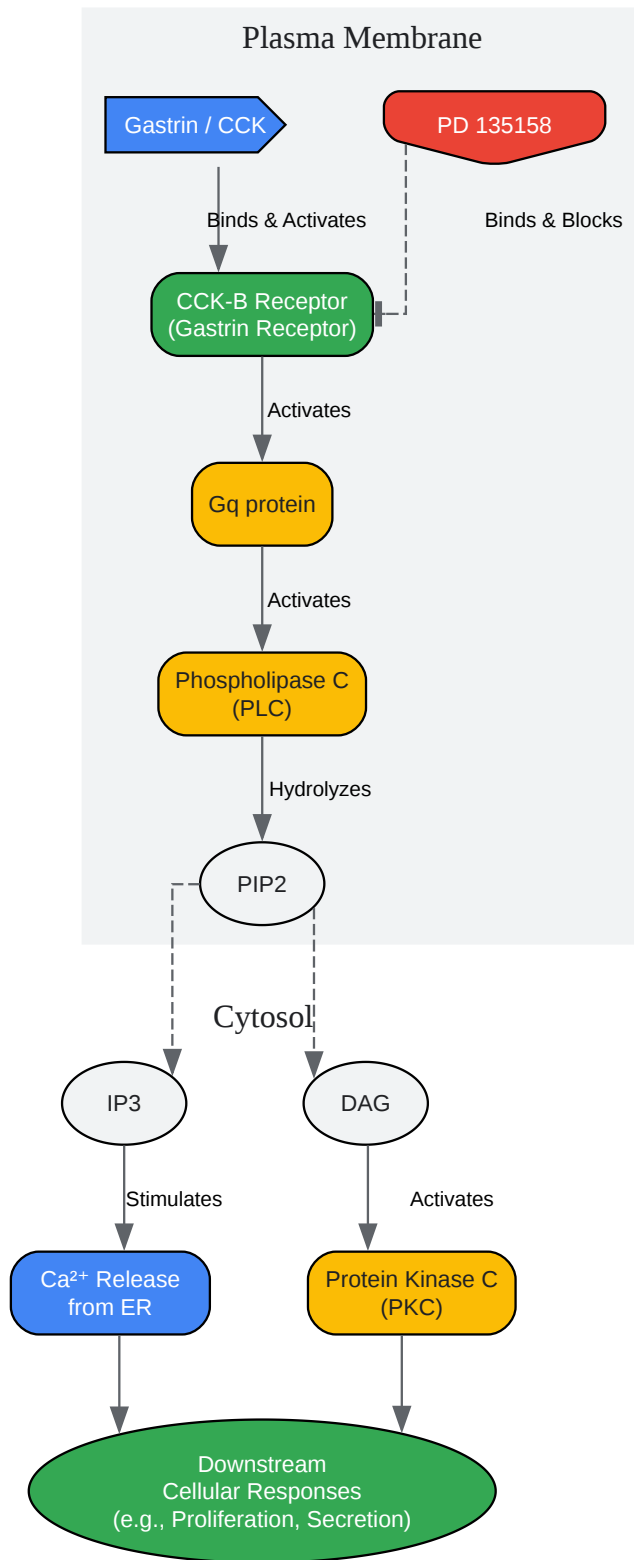
Frequently Asked Questions (FAQs)

Q1: What is **PD 135158**?

PD 135158 is a potent and selective antagonist of the cholecystokinin B (CCK-B) receptor, which is also known as the gastrin receptor.[1][2][3] It is a small molecule with the chemical formula C₃₅H₄₄N₄O₆ and a molecular weight of 616.76 g/mol .[4] It is typically supplied as a white solid and is used in research to study the physiological roles of the CCK-B receptor.[1]

Q2: What is the primary mechanism of action of **PD 135158**?

PD 135158 functions by blocking the binding of the peptide hormones cholecystokinin (CCK) and gastrin to the CCK-B receptor.[1][2][3] This receptor is a G-protein coupled receptor (GPCR) that, upon activation, initiates a signaling cascade involving phospholipase C (PLC), leading to an increase in intracellular calcium and activation of protein kinase C (PKC). By antagonizing this receptor, **PD 135158** inhibits these downstream signaling events.



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References

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- [4. mdpi.com \[mdpi.com\]](#)
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